

IUPAC name for C₈H₆FIO

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Compound of Interest

Compound Name: 1-(3-Fluoro-5-iodophenyl)ethanone
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An In-Depth Technical Guide to the Isomers of C₈H₆FIO: Nomenclature, Synthesis, and Application

Abstract

The molecular formula C₈H₆FIO represents a fascinating landscape of chemical diversity, encapsulating numerous constitutional isomers with significant potential in synthetic and medicinal chemistry. This guide moves beyond a singular definition, providing researchers, scientists, and drug development professionals with a comprehensive framework for understanding these compounds. We will deconstruct the systematic IUPAC nomenclature for key isomers, present a detailed, field-proven synthesis protocol for a medically relevant candidate, and discuss the analytical techniques required for their unambiguous characterization. The narrative emphasizes the causality behind experimental choices and the strategic importance of these halogenated scaffolds in modern drug discovery, grounding all claims in authoritative references.

The Isomeric Challenge: Deconstructing C₈H₆FIO

A molecular formula, such as C₈H₆FIO, is not a destination but a starting point. It defines the atomic constituents but reveals nothing about their connectivity or spatial arrangement. The

formula's degree of unsaturation is five, strongly indicating the presence of a benzene ring (four degrees) and an additional double bond, most commonly a carbonyl group. This leads to two primary parent structures of significant interest in pharmaceutical development: fluoroiodobenzaldehydes and fluoroiodoacetophenones.

These are constitutional isomers, possessing the same molecular formula but differing in the connectivity of their atoms.[1] Such structural variations lead to distinct physical and chemical properties, which can profoundly impact biological activity, metabolic stability, and synthetic accessibility.[2][3] Therefore, a precise and unambiguous naming system is not merely an academic exercise but a fundamental requirement for reproducible science and intellectual property protection.

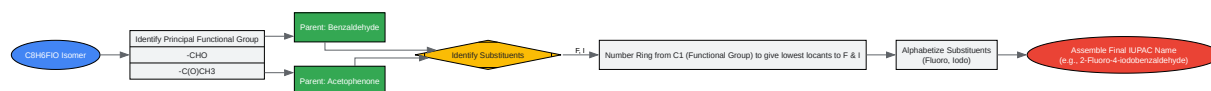
A Systematic Guide to IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) provides a logical framework for naming organic compounds. For substituted benzene derivatives like the isomers of C_8H_6FIO , the process follows a clear hierarchy of rules.

Core Principles:

- **Identify the Parent Hydride:** The benzene ring is the fundamental structure.
- **Identify the Principal Functional Group:** When a functional group that can be cited as a suffix is present (like an aldehyde or ketone), it defines the parent compound's name. For C_8H_6FIO , the principal functional groups give rise to two main parent names:
 - **Benzaldehyde:** If the ring is attached to a $-CHO$ group.
 - **Acetophenone:** If the ring is attached to a $-C(O)CH_3$ group. This is a retained IUPAC name for 1-phenylethan-1-one.
- **Numbering the Ring:** The carbon atom bearing the principal functional group is designated as position 1 (C1). The ring is then numbered to give the other substituents (fluoro- and iodo-groups) the lowest possible locants.
- **Alphabetize Substituents:** The substituent names are listed in alphabetical order (fluoro, iodo) before the parent name.

The logical flow for assigning a name is illustrated below.



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Caption: Logical workflow for assigning IUPAC names to C₈H₆FIO isomers.

Profile of Key C₈H₆FIO Isomers

The strategic placement of fluorine and iodine atoms on the aromatic scaffold can dramatically influence a molecule's properties. Fluorine is often incorporated to enhance metabolic stability and binding affinity, while iodine provides a versatile synthetic handle for cross-coupling reactions or can act as a heavy atom for X-ray crystallography.^[4] The table below summarizes several medically relevant isomers.

IUPAC Name	Parent Compound	Significance & Potential Applications
2-Fluoro-4-iodobenzaldehyde	Benzaldehyde	Precursor for synthesizing inhibitors of various enzymes; a building block for creating complex heterocyclic scaffolds.
4-Fluoro-2-iodobenzaldehyde	Benzaldehyde	Used in the synthesis of kinase inhibitors and other targeted therapeutic agents.
5-Fluoro-2-iodoacetophenone	Acetophenone	A key intermediate for developing novel anti-cancer and anti-inflammatory drugs.
4-Fluoro-3-iodoacetophenone	Acetophenone	Building block for radiolabeled compounds and ligands for various biological targets.
3-Fluoro-5-iodoacetophenone	Acetophenone	Utilized in fragment-based screening and the development of probes for chemical biology. [5]

Experimental Protocol: Synthesis of 4-Fluoro-2-iodoacetophenone

This section provides a robust, step-by-step methodology for the synthesis of 4-fluoro-2-iodoacetophenone, a valuable intermediate in drug discovery. The protocol is designed to be self-validating, incorporating purification and characterization checkpoints.

Objective: To synthesize 4-fluoro-2-iodoacetophenone from 1-fluoro-3-iodobenzene.

Causality: This pathway is chosen for its efficiency and high regioselectivity. It employs a directed ortho-metalation strategy, where the iodine atom directs the lithiation to the adjacent C2 position, followed by quenching with an acetylating agent.

Materials & Reagents:

- 1-Fluoro-3-iodobenzene
- n-Butyllithium (n-BuLi), 2.5 M in hexanes
- N,N-Dimethylacetamide (DMAc)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)
- Argon gas supply
- Standard glassware (oven-dried)

Step-by-Step Methodology

- Reaction Setup:
 - Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a rubber septum, and an argon inlet.
 - Rationale: An inert atmosphere is critical to prevent the highly reactive organolithium intermediate from being quenched by atmospheric oxygen or moisture.
- Initial Solution:
 - In the flask, dissolve 1-fluoro-3-iodobenzene (1.0 eq) in anhydrous THF (approx. 0.2 M concentration).
 - Cool the solution to -78 °C using a dry ice/acetone bath.
 - Rationale: The low temperature is essential to control the exothermic lithiation reaction, prevent side reactions, and maintain the stability of the aryllithium species.

- Lithiation:
 - Slowly add n-butyllithium (1.1 eq) dropwise via syringe over 20 minutes, ensuring the internal temperature does not exceed -70 °C.
 - Stir the resulting mixture at -78 °C for 1 hour.
 - Rationale: The iodine atom at C3 directs the lithium-halogen exchange to the C2 position. A slight excess of n-BuLi ensures complete conversion.
- Acetylation (Quenching):
 - In a separate dry flask, dissolve N,N-dimethylacetamide (1.5 eq) in anhydrous THF.
 - Add this solution dropwise to the aryllithium mixture at -78 °C.
 - Allow the reaction to stir at -78 °C for 2 hours, then slowly warm to room temperature overnight.
 - Rationale: DMAc serves as the acetylating agent. The electrophilic carbonyl carbon is attacked by the nucleophilic aryllithium intermediate.
- Work-up and Extraction:
 - Quench the reaction by slowly adding saturated aqueous NH₄Cl solution.
 - Transfer the mixture to a separatory funnel and extract three times with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous MgSO₄.
 - Rationale: The aqueous work-up neutralizes any remaining reactive species and separates the organic product from inorganic salts.
- Purification and Characterization:
 - Filter off the drying agent and concentrate the organic solution under reduced pressure.

- Purify the crude residue by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient).
- Characterize the final product using ^1H NMR, ^{13}C NMR, and Mass Spectrometry to confirm its structure and purity.
- Rationale: Chromatography removes unreacted starting materials and byproducts, yielding the pure target compound. Spectroscopic analysis provides unambiguous structural confirmation.



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Caption: Synthetic workflow for 4-Fluoro-2-iodoacetophenone.

Spectroscopic Differentiation of Isomers

Unambiguous identification of a specific $\text{C}_8\text{H}_6\text{FIO}$ isomer from a reaction mixture or library is paramount. Spectroscopic techniques provide the necessary structural fingerprints.[6]

- ^1H NMR Spectroscopy: This is a powerful first-pass tool.
 - Aldehyde vs. Ketone: Benzaldehyde isomers will show a characteristic singlet for the aldehydic proton ($-\text{CHO}$) far downfield, typically between 9.5-10.5 ppm. Acetophenone isomers will instead show a sharp singlet for the methyl protons ($-\text{CH}_3$) around 2.5-2.7 ppm.
 - Positional Isomers: The aromatic region (7.0-8.5 ppm) will display unique splitting patterns (e.g., doublets, triplets, doublet of doublets) depending on the relative positions of the F, I, and carbonyl substituents. The coupling constants (J-values) between protons and between protons and the fluorine atom (J_{HF}) are diagnostic.
- ^{13}C NMR Spectroscopy:

- The carbonyl carbon provides a clear signal, appearing around 190-200 ppm for ketones and slightly more downfield for aldehydes.
- The carbon directly bonded to fluorine will show a large one-bond coupling ($^1J_{CF}$), resulting in a doublet, which is a key diagnostic feature.
- Infrared (IR) Spectroscopy:
 - A strong, sharp absorption band between 1680-1715 cm^{-1} is indicative of the carbonyl (C=O) stretch, confirming the presence of either the aldehyde or ketone functional group.
- Mass Spectrometry (MS):
 - High-resolution mass spectrometry can confirm the elemental composition of $\text{C}_8\text{H}_6\text{FIO}$. The fragmentation patterns can also provide clues to the structure, although distinguishing positional isomers by MS alone can be challenging without specialized techniques.^[7]

Conclusion

The molecular formula $\text{C}_8\text{H}_6\text{FIO}$ is not a single entity but a gateway to a diverse family of halogenated aromatic aldehydes and ketones. A systematic application of IUPAC nomenclature is essential for navigating this chemical space with precision. The strategic synthesis of specific isomers, such as 4-fluoro-2-iodoacetophenone, provides access to valuable building blocks for drug discovery, leveraging the unique properties of fluorine and iodine to modulate biological activity and facilitate further chemical transformations.^[8] The ability to differentiate these closely related structures through modern spectroscopic methods underpins the successful advancement of research and development programs that rely on these powerful chemical scaffolds.

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